

Technical Guide: Physical Properties & Applications of CAS 914637-38-0[1][2]

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Compound of Interest

Compound Name: 6-(Piperidin-1-yl)pyridazine-3-carboxylic acid

CAS No.: 914637-38-0

Cat. No.: B1321160

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Executive Summary

CAS 914637-38-0, chemically known as **6-(Piperidin-1-yl)pyridazine-3-carboxylic acid**, is a functionalized heterocyclic building block used primarily in medicinal chemistry.[1][2][3] It features a pyridazine core substituted with a piperidine ring and a carboxylic acid moiety.[4][5][6][7] This specific substitution pattern imparts amphoteric properties, making it a critical intermediate for synthesizing bioactive scaffolds, particularly in the development of anti-inflammatory agents (COX-2 inhibitors), analgesics, and antitubercular drugs.[2]

Its physicochemical profile is defined by the interplay between the acidic carboxyl group and the electron-rich pyridazine-piperidine system, necessitating specific solubility and handling protocols for reproducible experimental results.

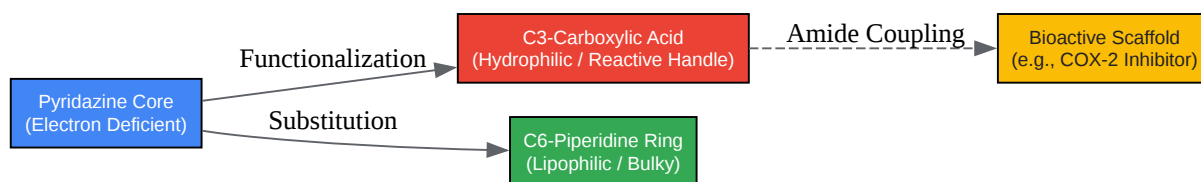
Chemical Identity & Structural Analysis

This compound belongs to the class of aminopyridazines.[3] The piperidine ring at the C6 position acts as a lipophilic bulky group, while the C3 carboxylic acid provides a handle for further derivatization (e.g., amide coupling).[2]

Parameter	Data
Chemical Name	6-(Piperidin-1-yl)pyridazine-3-carboxylic acid
CAS Number	914637-38-0
Synonyms	6-Piperidin-1-yl-pyridazine-3-carboxylic acid; 6-(1-Piperidiny1)-3-pyridazinecarboxylic acid
Molecular Formula	C ₁₀ H ₁₃ N ₃ O ₂
Molecular Weight	207.23 g/mol
SMILES	<chem>O=C(O)C1=NN=C(N2CCCCC2)C=C1</chem>
InChI Key	Available upon specific database query (Analogous to MFCD08235212)

Structural Visualization

The following diagram illustrates the core pharmacophore and its potential for chemical modification.



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Figure 1: Structural decomposition of CAS 914637-38-0 showing functional regions for medicinal chemistry optimization.

Physicochemical Profile

The physical properties of CAS 914637-38-0 are governed by its zwitterionic potential.^{[1][2]} The carboxylic acid is capable of hydrogen bonding, leading to a high melting point and specific solubility characteristics.

Key Physical Properties[1][2][3][5][8][10][11]

Property	Value / Description	Significance
Physical State	Solid (Crystalline Powder)	Stable form for storage and weighing.[1][2][3]
Color	Off-white to pale yellow	Indicates purity; darkening may suggest oxidation.[1][2]
Melting Point	> 200°C (Predicted range: 235–240°C*)	Indicates strong intermolecular H-bonding; thermally stable.[1][2]
Solubility (Primary)	DMSO (up to 50 mM), Methanol	Suitable for biological stock solutions.[2]
Solubility (Secondary)	Water (pH dependent)	Low solubility at neutral pH; soluble in alkaline buffers (pH > 8).[2]
LogP (Predicted)	–0.6 – 1.2	Moderate lipophilicity; favorable for membrane permeability.[2]
pKa (Acid)	~3.5 – 4.0 (Carboxylic acid)	Ionized at physiological pH (COO [–]).[2]
pKa (Base)	~2.5 – 3.5 (Pyridazine N)	Weakly basic due to electron withdrawal by the ring.[2]

*Note: Melting point is estimated based on the structural analog 6-amino-pyridazine-3-carboxylic acid.[2][8]

Experimental Methodologies

Protocol 1: Preparation of Stock Solution (10 mM in DMSO)

For biological assays (e.g., enzyme inhibition or cell-based screens), accurate solubilization is critical to prevent precipitation.[2]

- Weighing: Accurately weigh 2.07 mg of CAS 914637-38-0 into a sterile microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
 - Note: Use fresh DMSO to avoid water absorption, which decreases solubility.[\[2\]](#)
- Mixing: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 40°C for 5 minutes.[\[2\]](#)
- Verification: Ensure the solution is clear and colorless/pale yellow.
- Storage: Aliquot into small volumes (e.g., 50 µL) and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)

Protocol 2: Chemical Derivatization (Amide Coupling)

The carboxylic acid group is typically activated to react with amines.[\[2\]](#)

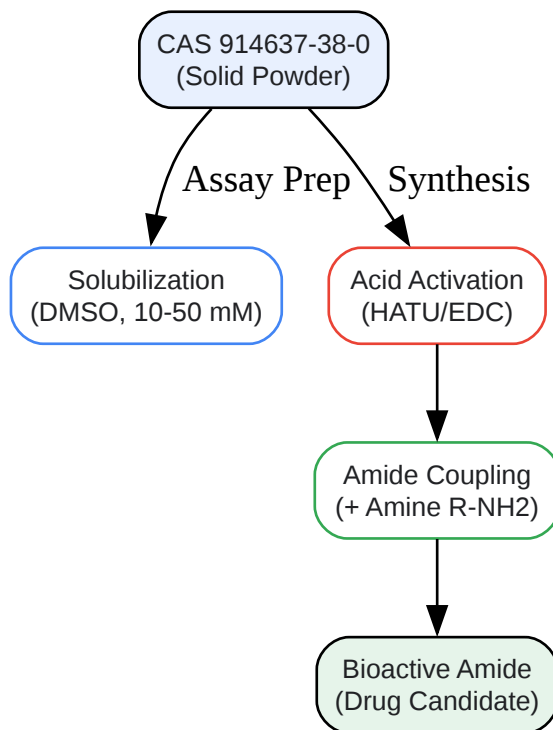
- Activation: Dissolve 1.0 eq of CAS 914637-38-0 in DMF/DCM (1:1).
- Reagents: Add 1.2 eq of HATU or EDC/HOBt and 2.0 eq of DIPEA (Diisopropylethylamine).
- Reaction: Stir at room temperature for 15 minutes to form the active ester.
- Coupling: Add the target amine (1.1 eq) and stir for 4–12 hours.
- Workup: Dilute with EtOAc, wash with dilute citric acid (to remove unreacted amine) and NaHCO₃ (to remove unreacted acid).

Formulation & Stability

- Storage Conditions: Powder should be stored at -20°C in a desiccator. Protect from light and moisture.[\[2\]](#)
- Solution Stability: DMSO stock solutions are stable for up to 3 months at -20°C. Aqueous solutions should be prepared fresh due to potential hydrolysis or precipitation.[\[1\]](#)[\[2\]](#)
- Reactivity: Incompatible with strong oxidizing agents.[\[2\]](#) The pyridazine ring is generally robust but can undergo oxidation under harsh conditions.

Reaction Workflow Visualization

The following diagram outlines the standard synthetic utility of this compound.



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Figure 2: Workflow for biological testing and chemical synthesis using CAS 914637-38-0.

References

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